

An In-depth Technical Guide to Dimethyl-phenyl-silane (CAS 766-77-8)

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Compound of Interest

Compound Name: Dimethyl-phenyl-silane

Cat. No.: B7799541

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl-phenyl-silane (CAS Number: 766-77-8), also known as phenyldimethylsilane, is a versatile organosilicon compound that has garnered significant attention in various fields of chemical synthesis.[1][2] Its unique chemical structure, featuring a silicon atom bonded to two methyl groups, a phenyl group, and a hydrogen atom, imparts a distinct reactivity profile that makes it an invaluable tool in modern organic chemistry.[2] This technical guide provides a comprehensive overview of **Dimethyl-phenyl-silane**, focusing on its core properties, synthesis, and key applications relevant to researchers, scientists, and professionals in drug development.

This document will detail experimental protocols for its synthesis and highlight its utility as a reducing agent and in hydrosilylation reactions, crucial transformations in the synthesis of pharmaceutical intermediates.[1] While direct incorporation into final drug products is less common, its role in creating complex molecular architectures makes it a vital reagent in the drug discovery and development pipeline.[3]

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of **Dimethyl-phenyl-silane** is essential for its safe handling and effective application in experimental work. The following tables summarize key quantitative data for this compound.

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	766-77-8	[2] [4]
Molecular Formula	C ₈ H ₁₂ Si	[2] [5]
Molecular Weight	136.27 g/mol	[2] [4]
Appearance	Clear, colorless liquid	[2] [6]
Density	0.889 g/mL at 25 °C	[4] [7]
Boiling Point	157 °C at 744 mmHg	[4] [7]
Refractive Index (n _{20/D})	1.497	[4] [7]
Flash Point	35 °C (95 °F)	[4] [8]
Solubility	Soluble in common organic solvents (e.g., chloroform, ether, THF); Insoluble in water.	[7]

Table 2: Spectroscopic Data

Spectroscopic Technique	Key Data	Reference(s)
¹ H NMR	Spectra available from various sources.	[9]
IR Spectroscopy	Characteristic peaks can be found in the NIST Chemistry WebBook.	[10]
Mass Spectrometry	Mass spectral data available in public databases.	[11]

Safety and Handling

Dimethyl-phenyl-silane is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood.[\[6\]](#)[\[8\]](#) It is also moisture-sensitive.[\[6\]](#)

Table 3: Safety Information

Hazard	Description	Precautionary Measures	Reference(s)
Flammability	Flammable liquid and vapor.	Keep away from heat, sparks, and open flames. Use spark-proof tools.	[6] [8]
Health Hazards	May cause eye and skin irritation. Ingestion may cause gastrointestinal irritation.	Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.	[6] [12]
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances. Keep container tightly closed.	Store in a flammables-area and protect from moisture.	[6]
Disposal	Dispose of contents/container to an approved waste disposal plant.	Follow local regulations for chemical waste disposal.	[12]

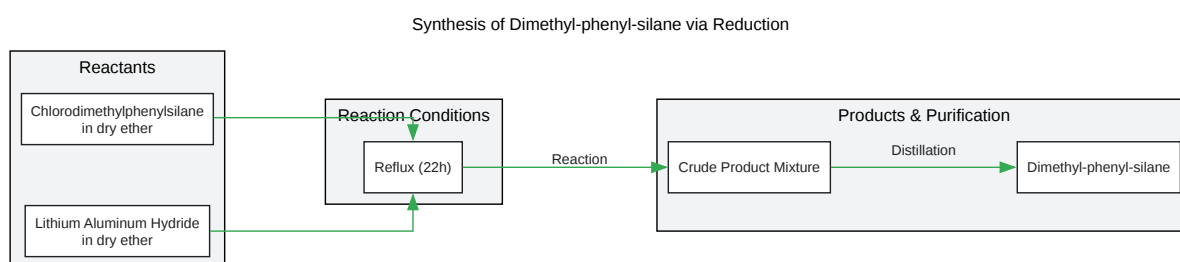
Synthesis of Dimethyl-phenyl-silane

Dimethyl-phenyl-silane can be synthesized through several routes. Two common laboratory-scale methods are detailed below.

Synthesis from Chlorodimethylphenylsilane via Reduction

A straightforward method for the preparation of **Dimethyl-phenyl-silane** involves the reduction of chlorodimethylphenylsilane with a hydride reducing agent, such as lithium aluminum hydride (LiAlH_4).^[1]

- **Apparatus Setup:** A dry, round-bottom flask equipped with a reflux condenser and a magnetic stirrer is set up under an inert atmosphere (e.g., nitrogen or argon).
- **Reaction Mixture:** A suspension of lithium aluminum hydride (0.9 g) in dry diethyl ether (20 mL) is prepared in the flask.
- **Addition of Starting Material:** A solution of chlorodimethylphenylsilane (10 mL) in dry diethyl ether (70 mL) is added to the suspension.^[1]
- **Reaction Conditions:** The reaction mixture is heated under reflux for 22 hours.^[1]
- **Work-up:** After cooling, the reaction is carefully quenched with water, followed by standard aqueous work-up procedures.
- **Purification:** The crude product is purified by distillation to yield **Dimethyl-phenyl-silane** as an oily liquid (typical yield: 93%).^[1]



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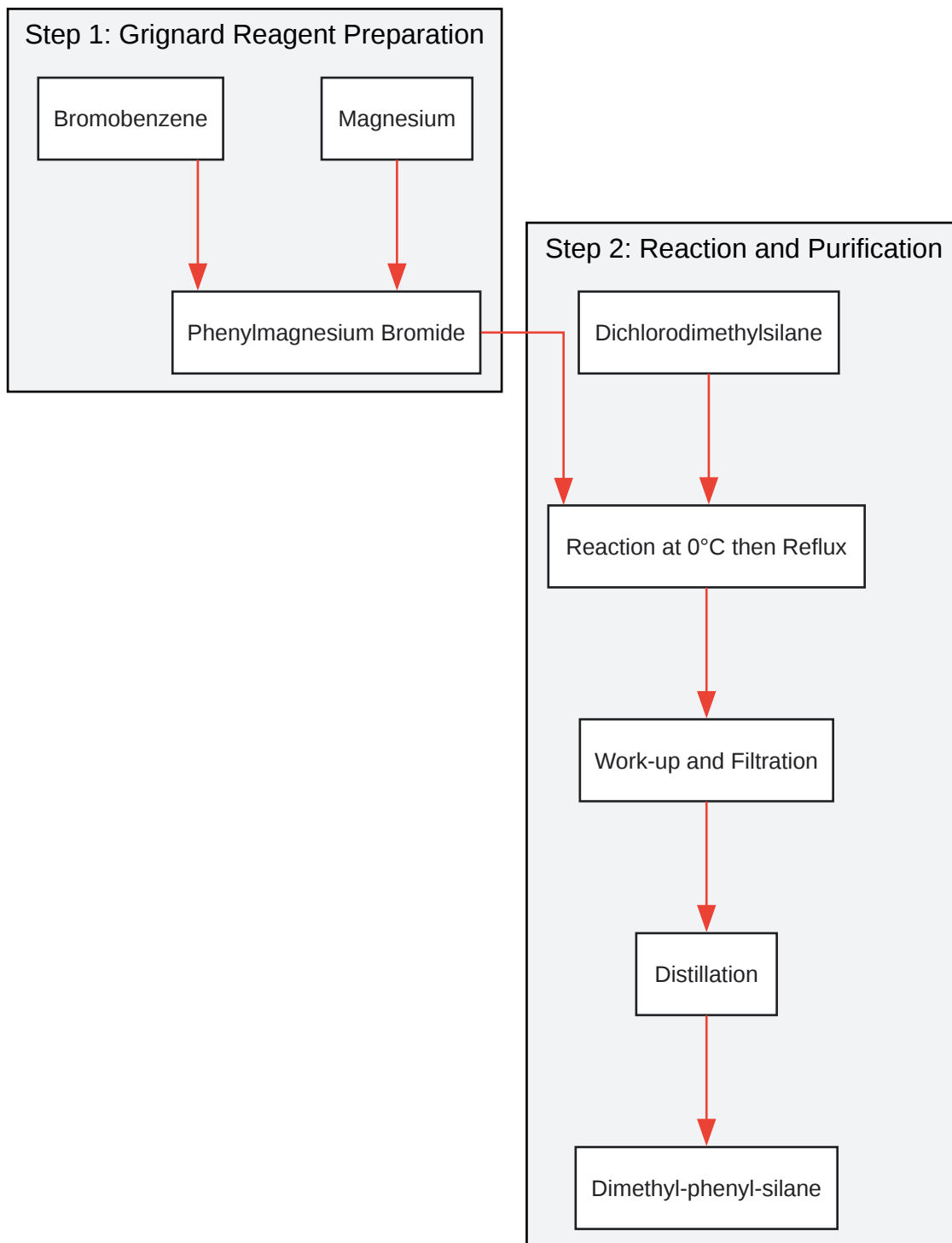
Synthesis of **Dimethyl-phenyl-silane** via Reduction Workflow

Synthesis from Dichlorodimethylsilane via Grignard Reaction

An alternative synthesis route utilizes a Grignard reagent to form the phenyl-silicon bond.^[1]

- **Grignard Reagent Preparation:** Phenylmagnesium bromide is prepared by reacting bromobenzene with magnesium turnings in dry diethyl ether under an inert atmosphere.^[1]
- **Apparatus Setup:** A dry, multi-necked, round-bottom flask is equipped with a dropping funnel, a reflux condenser, and a magnetic stirrer under an inert atmosphere.
- **Reaction Mixture:** The prepared phenylmagnesium bromide solution is placed in the flask and cooled to 0 °C.
- **Addition of Starting Material:** A solution of dichlorodimethylsilane (5 g, 38.5 mmol) in dry diethyl ether (20 mL) is added dropwise to the stirred Grignard reagent at 0 °C.^[1]
- **Reaction Conditions:** The solution is then refluxed for 24 hours and subsequently cooled to room temperature.^[1]
- **Work-up:** n-Pentane (40 mL) is added, and the resulting mixture is filtered. The solvent is evaporated under reduced pressure.
- **Purification:** The product is purified by distillation.^[1]

Synthesis via Grignard Reaction

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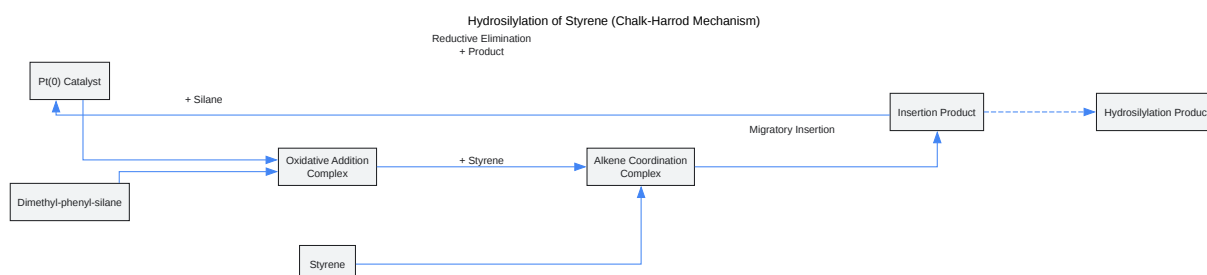
Applications in Organic Synthesis

Dimethyl-phenyl-silane is a powerful reagent in a variety of organic transformations, primarily leveraging the reactivity of the silicon-hydride bond.

Hydrosilylation Reactions

Hydrosilylation is the addition of a Si-H bond across an unsaturated bond, such as an alkene or alkyne. This reaction is a cornerstone of organosilicon chemistry and is widely used to synthesize organosilanes.

The platinum-catalyzed hydrosilylation of alkenes, such as styrene, is generally understood to proceed via the Chalk-Harrod mechanism. This involves the oxidative addition of the silane to the metal center, followed by coordination of the alkene, insertion of the alkene into the metal-hydride or metal-silyl bond, and finally, reductive elimination to yield the product and regenerate the catalyst.



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Simplified Chalk-Harrod Mechanism for Hydrosilylation

Reduction of Functional Groups

Dimethyl-phenyl-silane is an effective reducing agent for a variety of functional groups, offering a milder alternative to metal hydrides in many cases. It is particularly useful for the reduction of carbonyls and imines.^[7]

The following is a representative protocol for the reduction of an imine, a common transformation in the synthesis of amine-containing pharmaceutical intermediates.

- **Apparatus Setup:** A dry reaction flask is charged with the imine (e.g., N-benzylaniline, 1 equivalent).
- **Solvent and Reagents:** An appropriate solvent (e.g., THF) is added, followed by **Dimethyl-phenyl-silane** (1.1 to 1.5 equivalents).
- **Catalyst:** A catalyst, such as a Lewis acid or a transition metal complex, may be added if required.
- **Reaction Conditions:** The reaction mixture is stirred at a suitable temperature (ranging from room temperature to reflux) and monitored by an appropriate analytical technique (e.g., TLC or GC-MS) until completion.
- **Work-up:** The reaction is quenched, and the product is isolated and purified using standard techniques such as extraction and column chromatography.

Role in Drug Development

While **Dimethyl-phenyl-silane** is not typically found as a structural component of final drug molecules, its utility in their synthesis is significant. Organosilicon compounds play a crucial role as intermediates and protecting groups in the synthesis of complex pharmaceuticals.^{[3][13][14]}

- **Silylating Agent:** Silyl ethers, formed from alcohols and a silylating agent, are common protecting groups in multi-step syntheses. The dimethylphenylsilyl group can be used for this purpose, offering different stability and reactivity profiles compared to other common silyl groups.^[14]
- **Synthesis of Intermediates:** The reduction and hydrosilylation reactions described above are fundamental transformations used to build the carbon skeletons of drug molecules and

introduce key functional groups.

- Biocompatible Polymers: **Dimethyl-phenyl-silane** is a precursor in the synthesis of silicone polymers.[2] Silicones are known for their biocompatibility and are used in a variety of medical devices and drug delivery systems.[13] While not a direct application in drug formulation, the synthesis of novel biocompatible materials for drug delivery can involve silane chemistry.

Conclusion

Dimethyl-phenyl-silane is a versatile and valuable reagent for researchers, scientists, and drug development professionals. Its well-defined reactivity, particularly in hydrosilylation and reduction reactions, provides a powerful tool for the construction of complex organic molecules. The detailed protocols and data presented in this guide are intended to facilitate its effective and safe use in the laboratory, ultimately contributing to advancements in chemical synthesis and the development of new therapeutic agents.

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